

2-(Difluoromethoxy)-6-fluorobenzylamine hydrochloride safety data sheet

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Compound of Interest

Compound Name: 2-(Difluoromethoxy)-6-fluorobenzylamine hydrochloride

Cat. No.: B1426341

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An In-Depth Technical Guide to the Safe Handling of 2-(Difluoromethoxy)-6-fluorobenzylamine Hydrochloride

Disclaimer: A comprehensive, verified Safety Data Sheet (SDS) for **2-(Difluoromethoxy)-6-fluorobenzylamine hydrochloride** (CAS No: 1354951-46-4) is not publicly available. This guide has been meticulously compiled by synthesizing data from supplier information, the safety profile of its free base, and SDSs of structurally analogous compounds. The information herein is intended for use by qualified researchers and scientists and should be supplemented by a thorough internal risk assessment before handling this chemical.

Chemical Identification and Physicochemical Properties

2-(Difluoromethoxy)-6-fluorobenzylamine hydrochloride is a fluorinated aromatic amine derivative. The presence of difluoromethoxy and fluoro groups on the benzylamine core significantly influences its reactivity and biological properties, making it a compound of interest in medicinal chemistry and drug development.

Property	Value	Source(s)
CAS Number	1354951-46-4	[1] [2] [3] [4]
Molecular Formula	C ₈ H ₉ ClF ₃ NO	[1] [2] [4]
Molecular Weight	227.61 g/mol	[1] [2]
Appearance	Off-white to light yellow solid	[3]
Purity	≥95%	[1] [5]
Storage Conditions	Store at room temperature or 2-8°C under an inert atmosphere (e.g., Nitrogen or Argon).	[1] [2] [3]

Hazard Identification and Classification

While specific GHS classifications for the hydrochloride salt are unavailable, data for the free base, (2-(Difluoromethoxy)-6-fluorophenyl)methanamine, and related fluorinated benzylamines indicate the following potential hazards[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#):

- Skin Irritation/Corrosion: Expected to be a skin irritant and potentially corrosive. Similar benzylamines are classified as causing severe skin burns[\[9\]](#).
- Eye Damage/Irritation: Causes serious eye irritation and potentially severe eye damage[\[7\]](#) [\[9\]](#).
- Respiratory Irritation: May cause respiratory tract irritation[\[7\]](#).
- Acute Toxicity: May be harmful if swallowed, in contact with skin, or inhaled, based on data from analogous compounds[\[10\]](#)[\[11\]](#)[\[12\]](#).

Upon thermal decomposition, halogenated organic compounds can release highly toxic and corrosive gases, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen fluoride (HF)[\[6\]](#)[\[7\]](#)[\[13\]](#).

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls and appropriate PPE, is essential to minimize exposure risk.

Engineering Controls

- **Chemical Fume Hood:** All handling of **2-(Difluoromethoxy)-6-fluorobenzylamine hydrochloride**, including weighing and solution preparation, must be conducted in a properly functioning chemical fume hood to prevent inhalation of dust or vapors[14][15].
- **Ventilation:** The laboratory should be well-ventilated to ensure low background concentrations of chemical vapors[13].
- **Safety Stations:** Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation[6][11].

Personal Protective Equipment (PPE)

The selection of PPE is critical for preventing direct contact with this hazardous chemical[15][16].

- **Eye and Face Protection:** Chemical splash goggles are mandatory. A face shield should be worn in addition to goggles when there is a significant risk of splashing[15].
- **Hand Protection:** Wear impervious chemical-resistant gloves. Given the halogenated nature of the compound, consult the glove manufacturer's compatibility chart. Double-gloving is recommended as a best practice[15].
- **Body Protection:** A flame-resistant lab coat must be worn at all times. For operations with a higher risk of exposure, a chemical-resistant apron should be used[15].
- **Respiratory Protection:** If working outside of a fume hood is unavoidable (which is strongly discouraged), a NIOSH-approved respirator with appropriate cartridges for organic vapors and acid gases should be used.



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Caption: Core PPE for handling the compound.

Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is paramount for ensuring laboratory safety.

Handling

- Avoid Contact: Prevent all contact with skin, eyes, and clothing[13].
- Avoid Inhalation: Do not breathe dust or vapors. Ensure all transfers are performed in a way that minimizes aerosolization[7][11].
- Hygiene: Wash hands thoroughly after handling, before breaks, and at the end of the workday[13][17]. Contaminated clothing should be removed immediately and washed before reuse[7][10].
- Incompatible Materials: Keep away from strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides[6].

Storage

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated area[2][6][13].

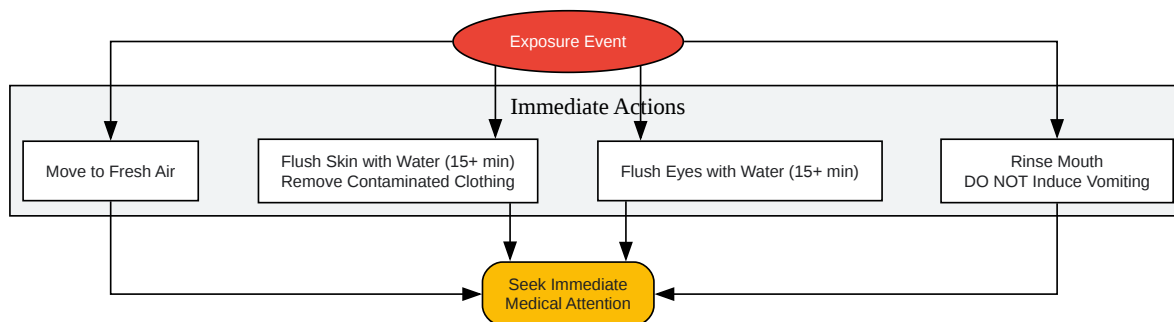
- Inert Atmosphere: For long-term stability, storing under an inert atmosphere as recommended by suppliers is best practice[2][3].
- Segregation: Store away from incompatible materials to prevent hazardous reactions[15]. The storage area should be designated for corrosive materials[6].

First-Aid and Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention[7][8].
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention[7][18][19].
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention[7][10][11].
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention[8][9]. Ingestion of corrosive materials can cause severe damage and perforation of the digestive tract[6][18].



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